

Purification of Cyclooctene Oxide: A Detailed Protocol for Distillation and Sublimation

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Compound of Interest

Compound Name: Cyclooctene oxide

Cat. No.: B1582440

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the purification of **cyclooctene oxide** using either vacuum distillation or sublimation. The choice of method depends on the scale of the purification and the nature of the impurities. **Cyclooctene oxide** is a valuable intermediate in organic synthesis and drug development, and its purity is critical for successful subsequent reactions.

Introduction

Cyclooctene oxide (CAS RN: 286-62-4) is a colorless to white crystalline solid at room temperature.^{[1][2]} It is a key building block in the synthesis of various complex molecules. Impurities in **cyclooctene oxide** can arise from its synthesis, which typically involves the epoxidation of cyclooctene, or from degradation during storage. Common impurities may include unreacted cyclooctene, solvents, and by-products from the oxidation process. This protocol outlines two effective methods for its purification: vacuum distillation and sublimation.

Physical and Chemical Properties

A summary of the relevant physical and chemical properties of **cyclooctene oxide** is presented in Table 1. These properties are essential for determining the optimal conditions for purification. The compound is sensitive to moisture and is classified as a flammable solid.^{[1][3]}

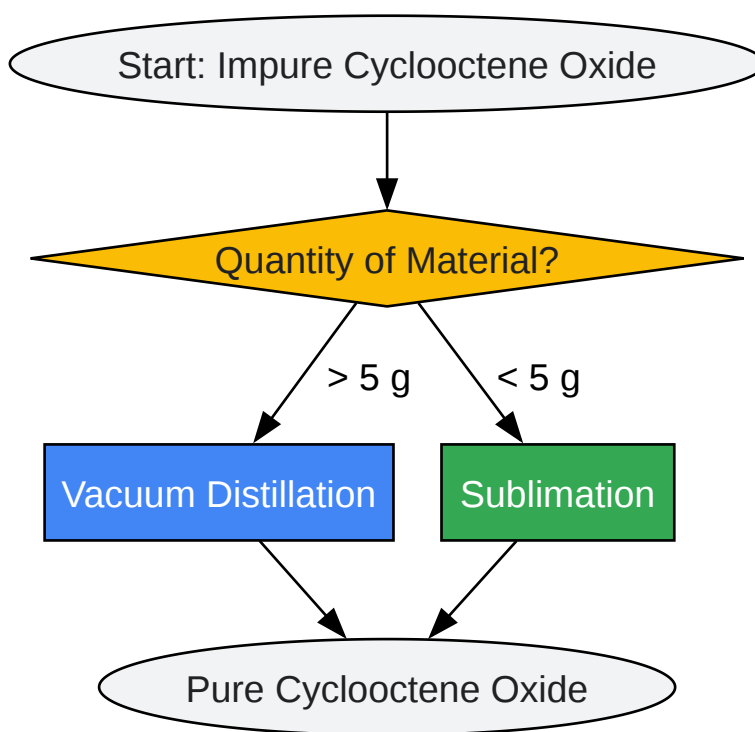
Table 1: Physical and Chemical Properties of **Cyclooctene Oxide**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₄ O	[4][5]
Molecular Weight	126.20 g/mol	[3][5]
Appearance	Colorless to white crystalline solid	[1][2]
Melting Point	53-56 °C	[3][4][5][6]
Boiling Point	189 °C @ 760 mmHg	[1]
67-69 °C @ 9.8 Torr	[4]	
55 °C @ 5 mmHg	[3][5][6][7]	
Flash Point	63 °C (145.4 °F) - closed cup	[3][8]
Hazards	Flammable solid, skin and eye irritant	[3][9]
Storage	2-8°C, moisture sensitive	[1][2]

Choosing a Purification Method

The choice between vacuum distillation and sublimation depends on the quantity of material to be purified and the nature of the impurities.

- Vacuum Distillation is generally suitable for larger quantities of **cyclooctene oxide** and is effective for separating it from non-volatile or significantly less volatile impurities.
- Sublimation is ideal for smaller quantities and for removing non-volatile or colored impurities, often yielding very pure crystals. One source suggests that the solidified distillate can be sublimed in a vacuum below 50°C.[2][10]



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Caption: Decision workflow for purification method selection.

Experimental Protocols

Safety Precautions

- Conduct all procedures in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[1]
- **Cyclooctene oxide** is a flammable solid; keep it away from ignition sources.[3]
- Handle **cyclooctene oxide** under an inert atmosphere (e.g., nitrogen or argon) if possible, as it is moisture-sensitive.[1]

Protocol for Purification by Vacuum Distillation

This protocol is suitable for purifying **cyclooctene oxide** on a multi-gram scale.

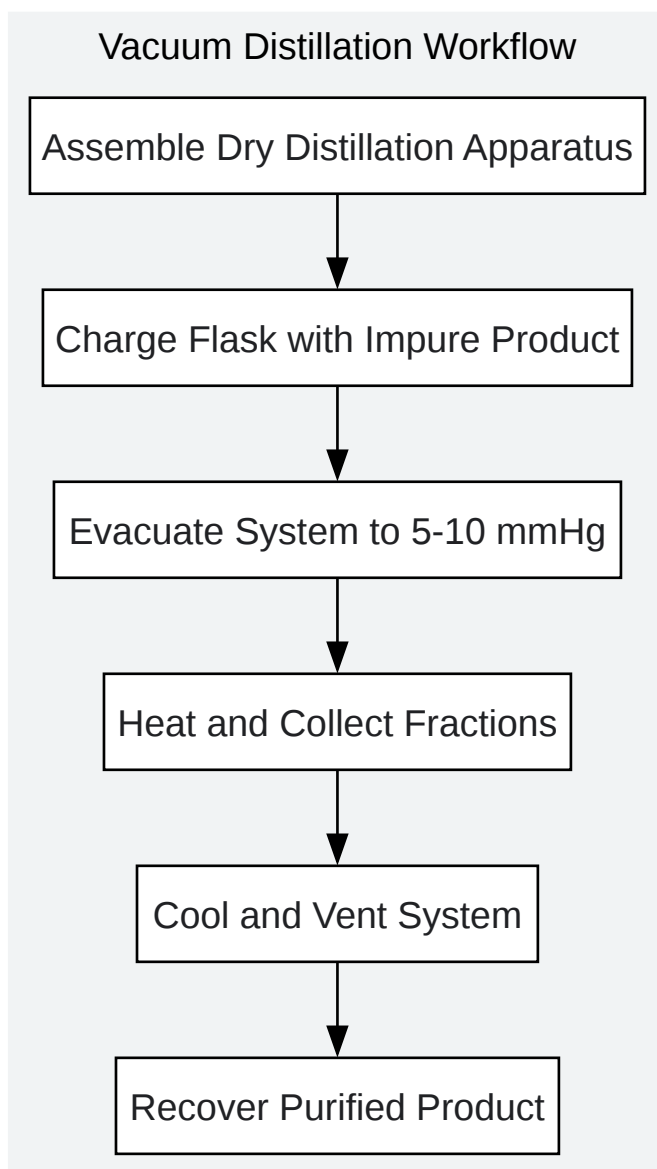
Materials and Equipment:

- Round-bottom flask
- Short-path distillation head with a condenser and collection flask(s)
- Heating mantle with a stirrer
- Thermometer and adapter
- Vacuum pump with a cold trap
- Manometer
- Inert gas source (optional)
- Stir bar

Procedure:

- Apparatus Setup:
 - Assemble the short-path distillation apparatus. Ensure all glassware is clean and dry.
 - Place a stir bar in the round-bottom flask.
 - Charge the round-bottom flask with the impure **cyclooctene oxide**.
 - Connect the apparatus to a vacuum pump through a cold trap (e.g., liquid nitrogen or dry ice/acetone).
 - Place the thermometer bulb so that the top is level with the side arm of the distillation head.
- Distillation:
 - Begin stirring the **cyclooctene oxide**.
 - Slowly and carefully evacuate the system to the desired pressure (e.g., 5-10 mmHg).

- Once the desired pressure is stable, begin heating the distillation flask using the heating mantle.
- Monitor the temperature of the distilling vapor. The head temperature should remain stable during the collection of the pure fraction. Based on the data, expect a boiling point of 55 °C at 5 mmHg or 67-69 °C at 9.8 Torr.^{[3][4][5][6][7]}
- Collect any initial low-boiling fractions in a separate receiving flask and discard.
- Collect the main fraction of **cyclooctene oxide** in a pre-weighed receiving flask as it distills at a constant temperature. The distillate will solidify in the receiving flask if cooled.
- Stop the distillation when the temperature rises or drops, or when only a small residue remains in the distillation flask.
- Shutdown and Product Recovery:
 - Turn off the heating mantle and allow the apparatus to cool to room temperature.
 - Slowly and carefully vent the system, preferably with an inert gas.
 - The purified **cyclooctene oxide** will have solidified in the receiving flask. The flask can be gently warmed to melt the product for transfer, or the solid can be scraped out.
 - Determine the yield and assess the purity of the product (e.g., by melting point, GC, or NMR).



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Caption: Workflow for vacuum distillation of **cyclooctene oxide**.

Protocol for Purification by Sublimation

This protocol is ideal for purifying small quantities of **cyclooctene oxide** to a high degree of purity.

Materials and Equipment:

- Sublimation apparatus (e.g., a cold-finger sublimator)
- Flask for the crude material
- Heating bath (oil or sand bath)
- Vacuum pump with a cold trap
- Source of cooling for the cold finger (e.g., circulating coolant or cold water)
- Manometer

Procedure:

- Apparatus Setup:
 - Ensure the sublimation apparatus is clean and dry.
 - Place the impure **cyclooctene oxide** at the bottom of the sublimation apparatus.
 - Insert the cold finger and ensure a good seal.
 - Connect the apparatus to a vacuum pump through a cold trap.
- Sublimation:
 - Start the flow of coolant through the cold finger.
 - Slowly evacuate the apparatus to a low pressure (typically < 1 mmHg).
 - Gently heat the bottom of the apparatus using a heating bath. The temperature should be kept below the melting point of **cyclooctene oxide** (53-56 °C) to ensure solid-to-gas phase transition. A temperature of around 40-50 °C is a good starting point.^{[2][10]}
 - Over time, purified **cyclooctene oxide** will deposit as crystals on the cold finger.
 - Continue the sublimation until a sufficient amount of product has collected on the cold finger, or no more material appears to be subliming.

- Shutdown and Product Recovery:
 - Turn off the heating bath and allow the apparatus to cool completely to room temperature.
 - Slowly and carefully vent the system with an inert gas.
 - Carefully remove the cold finger.
 - Scrape the purified crystalline **cyclooctene oxide** from the cold finger onto a pre-weighed piece of clean, dry paper or into a vial.
 - Determine the yield and assess the purity of the product.

Characterization of Purified Product

The purity of the **cyclooctene oxide** after distillation or sublimation can be assessed by standard analytical techniques:

- Melting Point: A sharp melting point in the range of 53-56 °C indicates high purity.
- Gas Chromatography (GC): Can be used to quantify the purity and detect volatile impurities.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can confirm the structure and identify any remaining impurities.

By following these protocols, researchers can obtain high-purity **cyclooctene oxide** suitable for demanding applications in research and development.

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